

# CAS number 24030-00-0 physicochemical data

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## Compound of Interest

Compound Name:	4-Methylthiophen-3-amine hydrochloride
CAS No.:	24030-00-0
Cat. No.:	B1352354

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An In-depth Technical Guide to a Key Pharmaceutical Intermediate: (2-Amino-5-bromophenyl)(pyridin-2-yl)methanone

Disclaimer: Initial searches for CAS number 24030-00-0 yielded information for multiple chemical entities, most prominently **4-methylthiophen-3-amine hydrochloride**. However, to provide a comprehensive and in-depth technical guide as requested for a scientific audience, this document focuses on the closely related and extensively documented pharmaceutical intermediate, (2-Amino-5-bromophenyl)(pyridin-2-yl)methanone, which has the CAS number 1563-56-0. This compound is a critical precursor in the synthesis of several noteworthy pharmaceuticals.

## Introduction

(2-Amino-5-bromophenyl)(pyridin-2-yl)methanone, also known as 2-(2-Amino-5-bromobenzoyl)pyridine or ABBP, is a pivotal chemical intermediate in the pharmaceutical industry.[1] Its molecular architecture, which features a substituted benzoylpyridine core, renders it a versatile building block for the synthesis of various active pharmaceutical ingredients (APIs).[1] This guide offers a comprehensive overview of its chemical properties,

synthesis, and significant applications, with a particular focus on its instrumental role in the development of benzodiazepine drugs.[1]

## Physicochemical Data

A summary of the key chemical and physical properties of (2-Amino-5-bromophenyl)(pyridin-2-yl)methanone is presented below.

Property	Value	Source(s)
CAS Number	1563-56-0	[1][2]
IUPAC Name	(2-amino-5-bromophenyl)-pyridin-2-ylmethanone	[2]
Synonyms	2-(2-Amino-5-bromobenzoyl)pyridine, ABBP	[1][2]
Molecular Formula	C <sub>12</sub> H <sub>9</sub> BrN <sub>2</sub> O	[1][2]
Molecular Weight	277.12 g/mol	[1][2]
Appearance	Yellow solid	[1][3]
Melting Point	98-100 °C	[1][3]
Boiling Point	451 °C	[1][3]
Flash Point	227 °C	[1][3]
Density	1.546 g/cm <sup>3</sup>	[1][3]
Solubility	DMSO (Slightly), Methanol (Sparingly)	[1]
pKa (Predicted)	2.66 ± 0.10	[1]

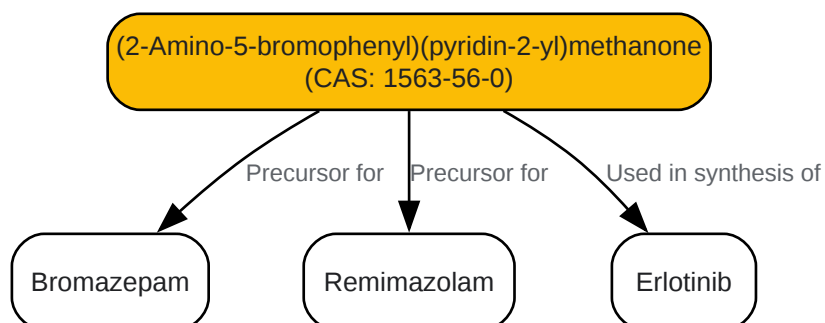
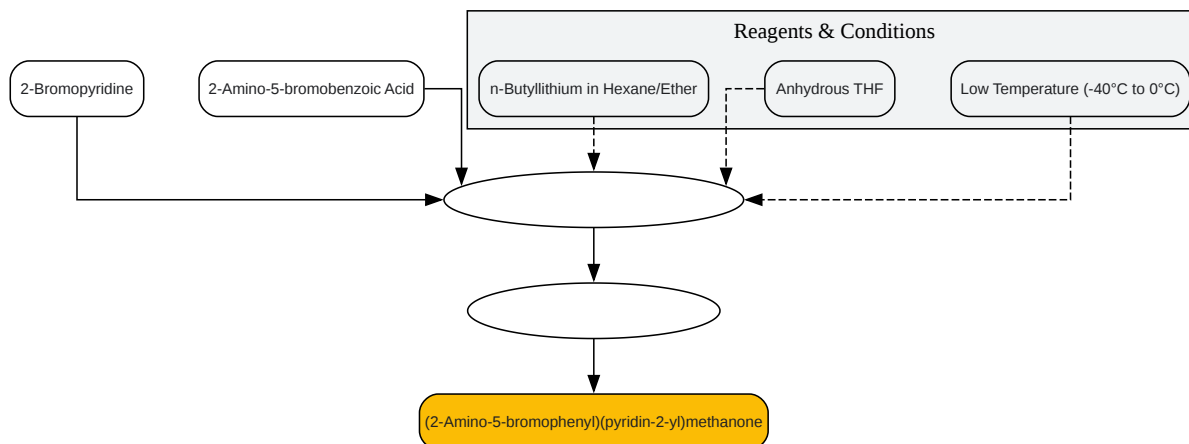
## Synthesis and Mechanism

The synthesis of (2-Amino-5-bromophenyl)(pyridin-2-yl)methanone is a critical process for its application in the pharmaceutical sector. A prevalent laboratory-scale synthesis involves the reaction of 2-bromopyridine with 2-amino-5-bromobenzoic acid.[1][3] This reaction is often

facilitated by the use of a strong base like n-butyllithium in an appropriate solvent such as tetrahydrofuran at low temperatures.[3]

## Generalized Synthesis Protocol:

- In a reaction vessel under an inert atmosphere (e.g., nitrogen or argon), a mixture of 2.5 M n-butyllithium in hexane and anhydrous ethyl ether is cooled to -40 °C.[1]
- 2-bromopyridine is added dropwise to the cooled solution, and the mixture is stirred at -40 °C for 1 hour.[1]
- A solution of 2-amino-5-bromobenzoic acid in anhydrous THF is then added dropwise to the reaction mixture.[1]
- The reaction system is allowed to slowly warm to 0 °C and is stirred at this temperature for an additional 2 hours.[1]
- The reaction is quenched by the addition of 3N hydrochloric acid.[1]
- The aqueous and organic layers are separated for further purification.[1]



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Role as a key intermediate in the synthesis of various pharmaceuticals.

## Analytical Methods

The analysis of (2-Amino-5-bromophenyl)(pyridin-2-yl)methanone can be performed using reverse-phase high-performance liquid chromatography (RP-HPLC). [4] A typical method involves a mobile phase consisting of acetonitrile, water, and an acid modifier like phosphoric acid or formic acid for mass spectrometry compatibility. [4] This method is scalable and can be adapted for preparative separation to isolate impurities. [4]

## Safety and Handling

(2-Amino-5-bromophenyl)(pyridin-2-yl)methanone is considered a hazardous substance. [5] It is harmful if swallowed, causes skin irritation, and serious eye irritation. [6] When handling this compound, it is crucial to wear appropriate personal protective equipment, including impervious gloves and safety glasses, and to work in a well-ventilated area. [6] All personal contact, including inhalation of dust, should be avoided. [5]

## Conclusion

(2-Amino-5-bromophenyl)(pyridin-2-yl)methanone is a well-characterized compound with established chemical properties and synthetic routes. [1] Its role as a crucial intermediate in the synthesis of commercially significant pharmaceuticals underscores its importance in medicinal chemistry and drug development. [3][7] The information and protocols provided in this guide are intended to support researchers and drug development professionals in their work with this versatile molecule. [1]

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